Spectroscopic Characterization of 2,3',4,4'-Tetrahydroxybenzophenone: A Technical Guide

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Compound of Interest

Compound Name:	*2,3',4,4'-Tetrahydroxybenzophenone*
CAS No.:	*61445-50-9*
Cat. No.:	*B1590391*

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Introduction

2,3',4,4'-Tetrahydroxybenzophenone, with the CAS Number 31127-54-5, is a polyhydroxylated derivative of benzophenone.[1] Its structure, featuring two phenyl rings linked by a carbonyl group and adorned with four hydroxyl groups at specific positions, suggests its potential utility in various fields, including as a UV stabilizer, a pharmaceutical intermediate, or in materials science. The precise arrangement of the hydroxyl groups on the aromatic rings dictates the molecule's electronic properties, reactivity, and intermolecular interactions, making its unambiguous structural confirmation paramount for any research or development application.

This technical guide provides a comprehensive overview of the spectroscopic characterization of **2,3',4,4'-Tetrahydroxybenzophenone**. As experimental spectra for this specific isomer are not widely available in the public domain, this document combines known physical properties with a detailed, expert-driven prediction of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. Furthermore, it outlines the standard methodologies

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for acquiring such critical data, offering a framework for researchers in organic synthesis, medicinal chemistry, and drug development.

Molecular Structure and Properties

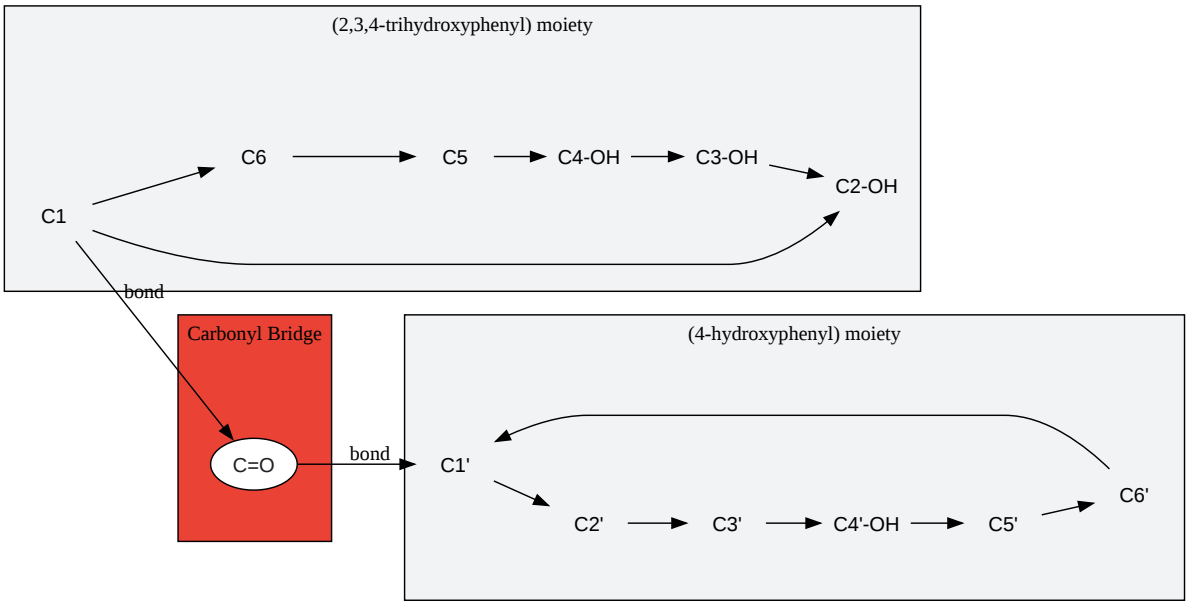
The foundational step in any spectroscopic analysis is a thorough understanding of the molecule's structure and fundamental properties.

- IUPAC Name: (4-Hydroxyphenyl)(2,3,4-trihydroxyphenyl)methanone
- Molecular Formula: $C_{13}H_{10}O_5$[1]
- Molecular Weight: 246.22 g/mol [1]
- Appearance: Expected to be a yellow to yellowish-brown crystalline powder.[1]

The key structural features that will dominate the spectroscopic output are:

- A benzoyl group (a benzene ring attached to a carbonyl group).
- A resorcinol-like moiety (a benzene ring with hydroxyl groups at positions 2, 3, and 4 relative to the carbonyl bridge).
- A phenol group (a benzene ring with a hydroxyl group at position 4').
- A central carbonyl group (C=O).

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Caption: Molecular structure of **2,3',4,4'-Tetrahydroxybenzophenone**.

Predicted Spectroscopic Data

While experimental data from suppliers like FUJIFILM Wako Chemicals Corporation is the gold standard, a predictive analysis based on established spectroscopic principles provides a robust framework for what to expect.[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule.

^{1}H NMR (Proton NMR): The proton NMR spectrum is expected to show distinct signals for the aromatic protons and the hydroxyl protons. The chemical shifts (δ) are influenced by the electron-donating hydroxyl groups and the electron-withdrawing carbonyl group.

Table 1: Predicted ^{1}H NMR Chemical Shifts

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Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale
~9.0 - 11.0	**Singlet (broad)**	**4H**	**-OH protons**	**Phenolic protons are typically broad and downfield; their exact shift is highly dependent on solvent and concentration.**
~7.5 - 7.7	Doublet	2H	H-2', H-6'	These protons are ortho to the carbonyl group and will be the most deshielded aromatic protons.
~6.8 - 7.0	Doublet	2H	H-3', H-5'	These protons are meta to the carbonyl group and ortho to a hydroxyl group, appearing upfield.
~7.1 - 7.3	Doublet	1H	H-6	This proton is ortho to the carbonyl group and adjacent to a proton, resulting in a doublet.

| ~6.3 - 6.5 | Doublet | 1H | H-5 | This proton is ortho to two hydroxyl groups and meta to the carbonyl, leading to a significant upfield shift. |

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^{13}C NMR (Carbon NMR): The ^{13}C NMR spectrum will reveal the number of unique carbon environments. Due to the lack of symmetry, 13 distinct signals are expected.

Table 2: Predicted ^{13}C NMR Chemical Shifts

Predicted Chemical Shift (δ, ppm)	Assignment	Rationale
~195 - 200	**C=O**	**The carbonyl carbon is highly deshielded and appears significantly downfield.**
~160 - 165	C-OH (C2, C4, C4')	Carbons directly attached to hydroxyl groups are shifted downfield.
~150 - 155	C-OH (C3)	This carbon is also attached to a hydroxyl group.
~130 - 135	C-1', C-6	Aromatic carbons adjacent to the carbonyl group.
~115 - 130	C-2', C-6', C-1	Quaternary and CH aromatic carbons.

| ~105 - 115 | C-3', C-5', C-5 | Aromatic carbons shielded by the hydroxyl groups. |

Infrared (IR) Spectroscopy

IR spectroscopy is invaluable for identifying the functional groups present in a molecule.

Table 3: Predicted IR Absorption Bands

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Wavenumber (cm^{-1})	Intensity	Assignment	Rationale
3500 - 3200	**Strong, Broad**	**O-H stretch**	**The broadness is due to hydrogen bonding between the multiple hydroxyl groups.**
~1630 - 1650	Strong	C=O stretch	The carbonyl stretch of a benzophenone is a characteristic strong absorption.
~1600 - 1450	Medium - Strong	C=C stretch	Aromatic ring stretching vibrations.
~1300 - 1200	Medium	C-O stretch	Stretching of the phenol C-O bonds.

| ~850 - 800 | Strong | C-H out-of-plane bend | Bending vibrations characteristic of the substitution pattern on the aromatic rings. |

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule.

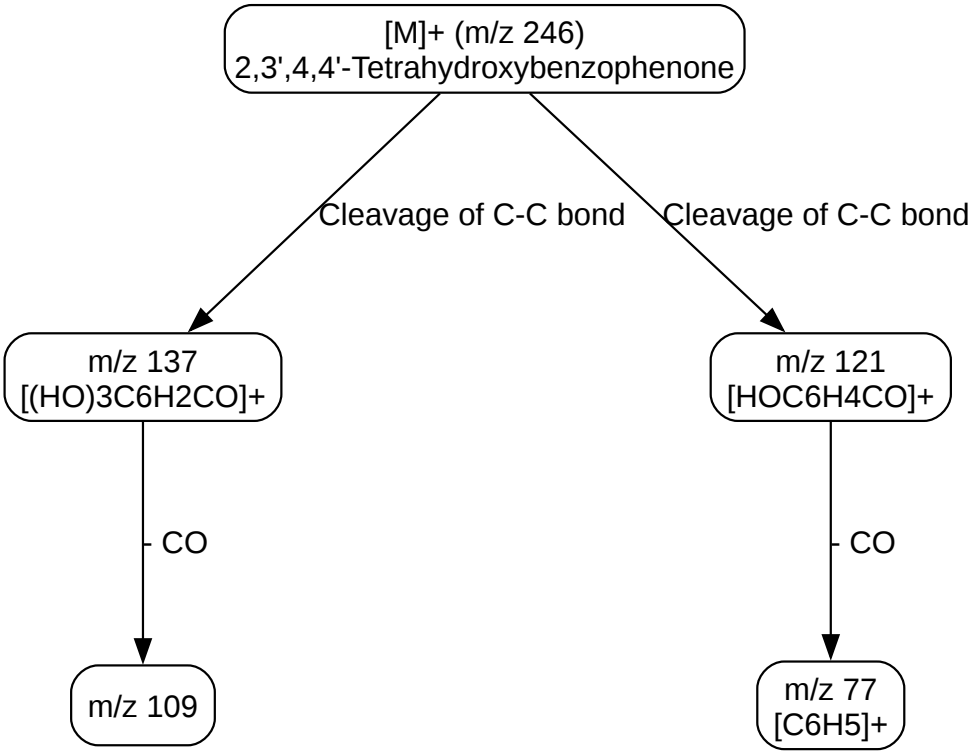
Table 4: Predicted Mass Spectrometry Data

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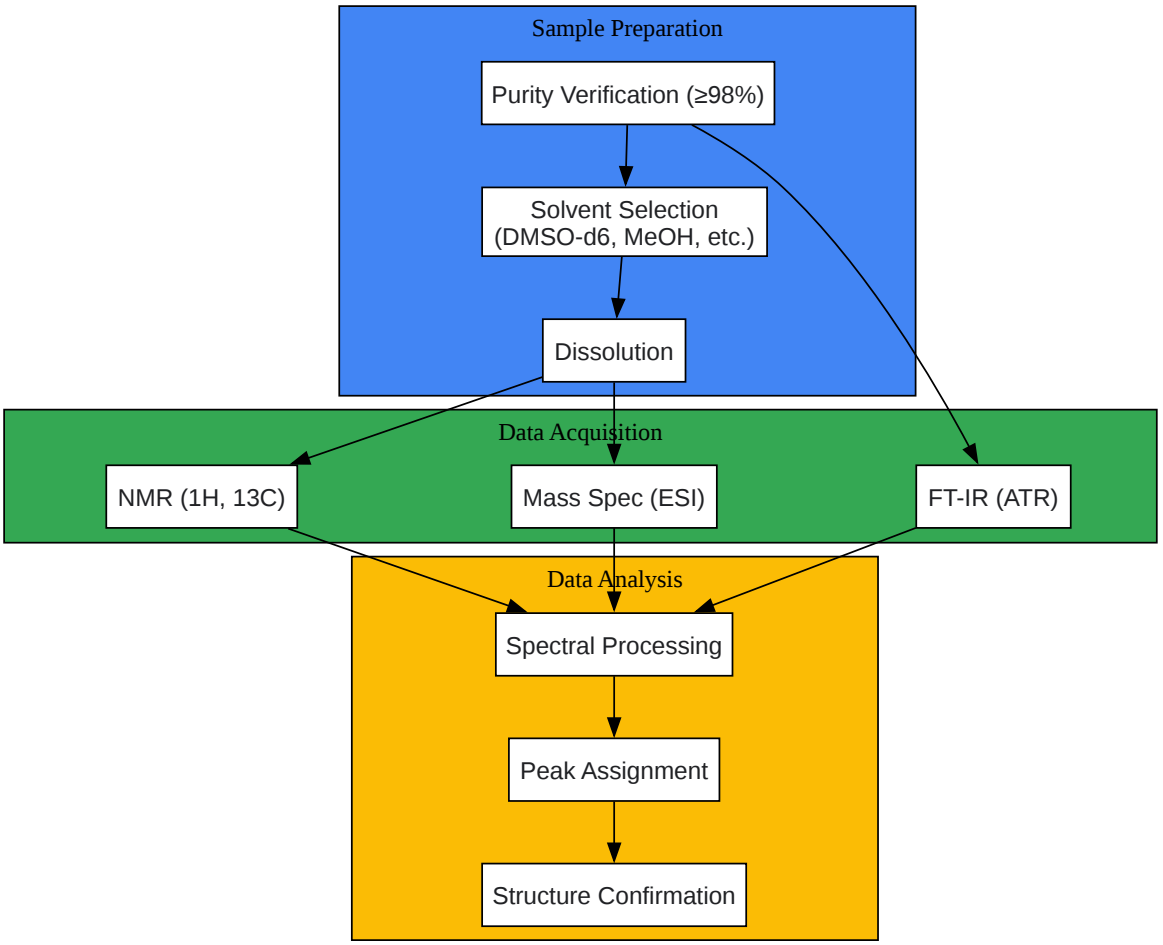
m/z (mass-to-charge)	Assignment	Rationale
246	**$[M]^+$**	**The molecular ion peak, corresponding to the molecular weight of the compound.**
137	$[(HO)_2C_6H_3CO]^+$	Fragmentation corresponding to the trihydroxyphenyl carbonyl cation.
121	$[HOC_6H_4CO]^+$	Fragmentation corresponding to the hydroxyphenyl carbonyl cation.
109	$[C_7H_5O_2]^+$	Further fragmentation of the benzoyl moiety.

| 77 | $[C_6H_5]^+$ | Phenyl cation. |

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Caption: General experimental workflow for spectroscopic analysis.

Conclusion

The comprehensive spectroscopic characterization of **2,3',4,4'-Tetrahydroxybenzophenone** is fundamental to its application in scientific research and industry. This guide provides a detailed predictive framework for its ^{1}H NMR, ^{13}C NMR, IR, and MS spectra, rooted in the principles of chemical structure and spectroscopic theory. While experimental data remains the definitive source for confirmation, the insights and protocols detailed herein offer researchers and drug development professionals a robust starting point for their work with this compound. The

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provided methodologies for data acquisition ensure that reliable and high-quality spectroscopic information can be obtained, leading to unambiguous structural verification and facilitating further research endeavors.

References

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Sources

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